

An In-depth Technical Guide to Cyclobutylmethyl Mesylate for Drug Development Professionals

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Compound of Interest

Compound Name:	Cyclobutanemethanol, methanesulfonate
CAS No.:	63659-30-3
Cat. No.:	B12095798

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This guide provides an in-depth analysis of cyclobutylmethyl mesylate (CBM), a critical reagent in pharmaceutical synthesis. We will explore its procurement landscape, detailing supplier comparisons and pricing considerations. Furthermore, this document establishes a framework for ensuring the quality and integrity of CBM through robust analytical verification and safe handling protocols.

Introduction to Cyclobutylmethyl Mesylate

Cyclobutylmethyl mesylate, with the chemical formula $C_6H_{12}O_3S$, is a key intermediate in organic synthesis, particularly valued in the development of novel therapeutics.^[1] Its cyclobutane moiety offers unique structural properties that can enhance the metabolic stability and conformational rigidity of drug candidates.^{[2][3]} CBM primarily serves as an alkylating agent, where the mesylate group acts as an excellent leaving group in nucleophilic substitution reactions. This reactivity is fundamental to its application in constructing more complex molecular architectures. A common synthetic route to CBM involves the mesylation of

cyclobutylmethanol using methanesulfonyl chloride in the presence of a base like triethylamine.

[4][5]

Chapter 1: Supplier Landscape and Procurement Strategy

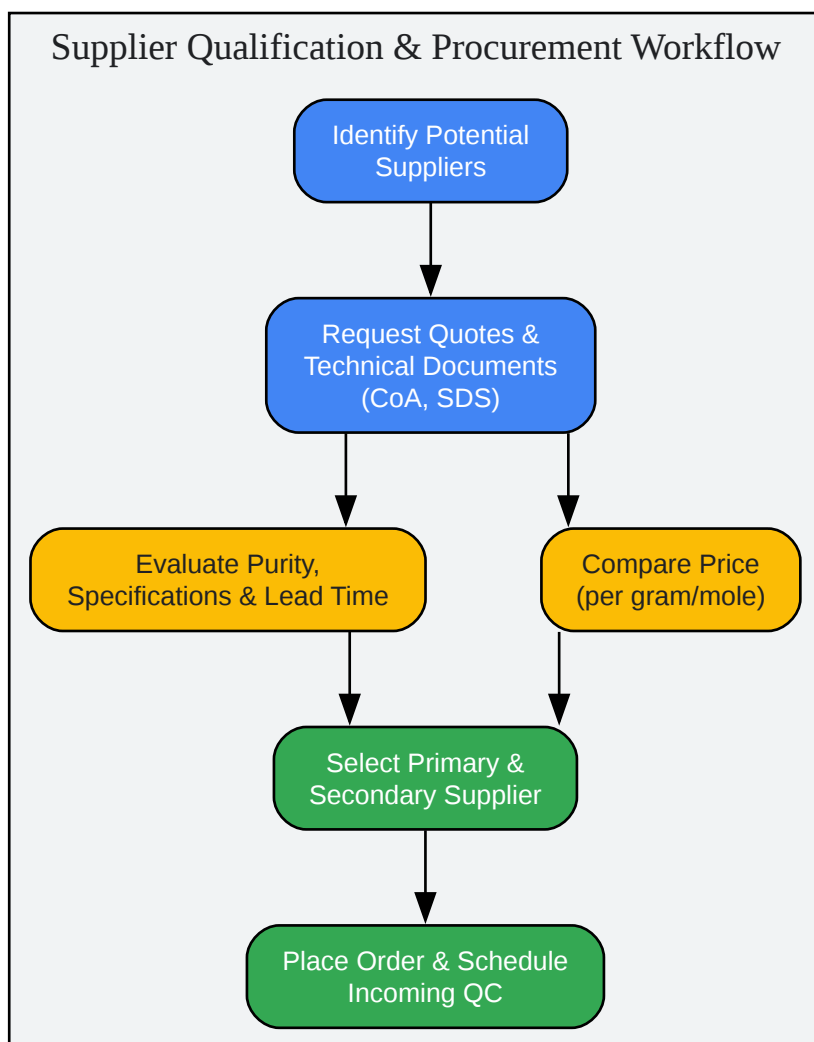
The procurement of high-quality starting materials is a cornerstone of successful drug development. The selection of a cyclobutylmethyl mesylate supplier should be a strategic decision based on a holistic evaluation of quality, documentation, and cost.

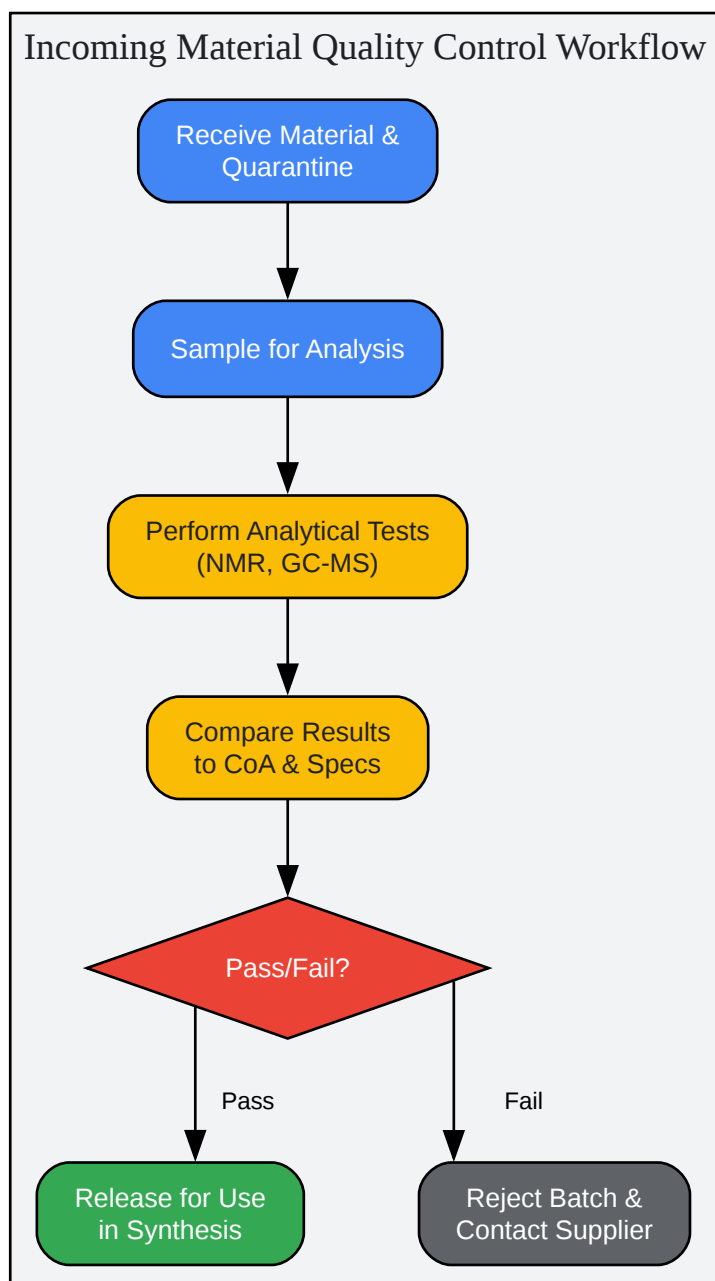
The market for specialized chemical reagents like CBM includes large, well-established suppliers and smaller, niche manufacturers. While a comprehensive, real-time price list is volatile, the following table provides a comparative overview of potential suppliers. Researchers are strongly encouraged to request quotes and documentation directly from these vendors for the most current information.

Supplier Category	Representative Companies	Typical Purity	Scale	Estimated Price Range (USD/g)	Key Considerations
Major Chemical Suppliers	Sigma-Aldrich (Merck), Thermo Fisher Scientific, TCI	>97%	Lab (g to kg)	\$50 - \$200	Extensive QC documentation, reliable stock, higher cost.
Niche & Custom Synthesis	Ambeed, Inc., BLD Pharm, ChemScene	≥98%	Lab to Pilot (g to kg)	\$30 - \$150	Often more competitive pricing, may offer custom specifications, documentation quality can vary. [6] [7] [8] [9]
Chemical Marketplaces	BuyersGuide Chem, ChemicalRegister.com	Varies	Varies	Varies	Connects to multiple suppliers, requires careful vetting of the actual manufacturer. [9] [10]

Note: Prices are estimates for research quantities and can vary significantly based on purity, quantity, and market conditions. This table is for illustrative purposes and does not represent a direct endorsement or real-time pricing.

A systematic approach to supplier selection is crucial. The following workflow outlines a best-practice model for qualifying and procuring CBM.





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Sources

- [1. Cyclobutylmethyl methanesulfonate | C6H12O3S | CID 22381912 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [5. organic-synthesis.com \[organic-synthesis.com\]](#)
- [6. 16156-53-9|Isobutyl Methanesulfonate|BLD Pharm \[bldpharm.com\]](#)
- [7. chemscene.com \[chemscene.com\]](#)
- [8. chemscene.com \[chemscene.com\]](#)
- [9. CYCLOBUTYLMETHYL 4-METHYLBENZENESULFONATE \(CAS No. 191664-00-3\) Suppliers @ ChemicalRegister.com \[chemicalregister.com\]](#)
- [10. buyersguidechem.com \[buyersguidechem.com\]](#)
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